

# Best practices for handling and aliquoting Tetragastrin.

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## Compound of Interest

Compound Name: Tetragastrin

Cat. No.: B1682758

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## Technical Support Center: Tetragastrin

This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions for handling and aliquoting **Tetragastrin**.

## Frequently Asked Questions (FAQs)

Q1: What is **Tetragastrin** and what is its primary biological activity?

A1: **Tetragastrin**, also known as CCK-4, is the C-terminal tetrapeptide of the hormone gastrin. [1][2][3][4] Its chemical structure is Trp-Met-Asp-Phe-NH<sub>2</sub>. [4] It functions as a potent and specific agonist for the Cholecystokinin (CCK) receptors, particularly the CCK-B/gastrin receptor, and to a lesser extent, the CCK-A receptor. [1][5] Its primary biological activities include stimulating gastric acid secretion and protecting the gastric mucosa. [1][2] In neuroscience research, it is also widely used to induce anxiety and panic attacks in experimental models. [4][6]

Q2: How should I store **Tetragastrin** powder and reconstituted solutions?

A2: Proper storage is crucial to maintain the stability and activity of **Tetragastrin**.

- **Lyophilized Powder:** Store the lyophilized powder desiccated at -20°C for up to one year, or at -80°C for up to two years. [1] Some suppliers indicate stability for up to 36 months at

-20°C.[2]

- Stock Solutions: Once reconstituted, it is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[2][7] Store these aliquots in tightly sealed vials at -20°C for up to one month or at -80°C for up to six months.[1] For in vivo experiments, it is best to use freshly prepared solutions on the same day.[1]

Q3: What is the best way to reconstitute lyophilized **Tetragastrin**?

A3: The choice of solvent depends on the experimental application (in vitro vs. in vivo). A common starting point is to create a stock solution in an organic solvent like DMSO, which can then be further diluted in aqueous buffers or media. For detailed solvent formulations for in vivo use, please refer to the "Experimental Protocols" section. If you observe precipitation upon reconstitution, gentle warming and/or sonication can help dissolve the peptide.[1]

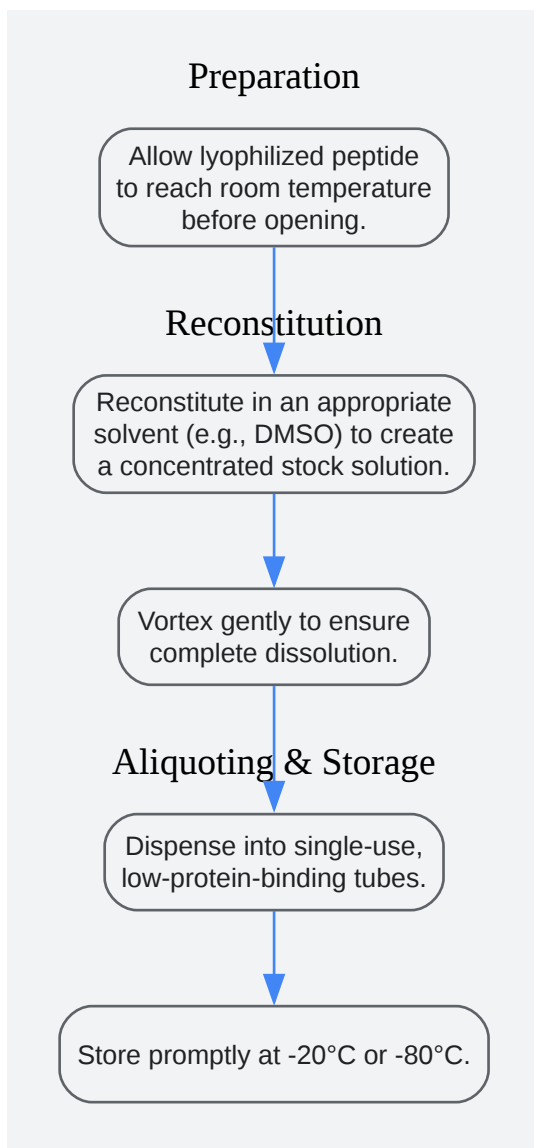
Q4: Can I store **Tetragastrin** solutions at 4°C?

A4: Long-term storage of peptide solutions, including **Tetragastrin**, at 4°C is not recommended as it can lead to degradation and loss of activity.[8] For short-term storage (a few hours), keeping the solution on ice is acceptable. For longer storage, freezing at -20°C or -80°C is required.

## Handling and Aliquoting Best Practices

Proper handling and aliquoting are essential to ensure the integrity and performance of **Tetragastrin** in your experiments.

## Workflow for Reconstitution and Aliquoting



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Caption: Workflow for **Tetragastrin** Reconstitution and Storage.

## Quantitative Data Summary

### Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 36 months[2]	Keep desiccated.
-80°C	Up to 2 years[1]	Keep desiccated.	
Stock Solution	-20°C	Up to 1 month[1][2]	Aliquot to avoid freeze-thaw cycles.
-80°C	Up to 6 months[1]	Aliquot to avoid freeze-thaw cycles.	

## Solubility Formulations

The following table provides examples of solvent systems for preparing **Tetragastrin** solutions, achieving a solubility of at least 2.5 mg/mL (4.19 mM).[1][9]

Protocol	Component 1	Component 2	Component 3	Component 4
In Vitro/In Vivo 1	10% DMSO	40% PEG300	5% Tween-80	45% Saline
In Vitro/In Vivo 2	10% DMSO	90% (20% SBE- $\beta$ -CD in Saline)	-	-
In Vivo 3	10% DMSO	90% Corn Oil	-	-

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation during reconstitution or dilution	- Low solubility in the chosen solvent.- Temperature shock.	- Use gentle warming or sonication to aid dissolution. [1]- Ensure the peptide and solvents are at room temperature before mixing.- Prepare dilutions serially rather than in a single step.
Loss of biological activity	- Improper storage.- Multiple freeze-thaw cycles.- Peptide degradation.	- Ensure storage at the correct temperature and protect from moisture.[1][2]- Aliquot stock solutions into single-use vials. [2]- For critical experiments, use a freshly opened vial of lyophilized powder.
Inconsistent experimental results	- Inaccurate pipetting of viscous stock solutions (e.g., DMSO).- Variability in solution preparation.- Degradation of working solutions.	- Use positive displacement pipettes or reverse pipetting for viscous liquids.- Prepare a master mix of the final working solution for each experiment.- Prepare fresh working solutions for each experiment and use them promptly.[1]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Tetragastrin Stock Solution in DMSO

- Preparation: Allow the vial of lyophilized **Tetragastrin** to equilibrate to room temperature for at least 20-30 minutes before opening.
- Calculation: **Tetragastrin** has a molecular weight of approximately 596.7 g/mol .[1] To prepare a 10 mM stock solution, you would dissolve 5.97 mg in 1 mL of solvent. Adjust calculations based on the amount of peptide in your vial.

- Reconstitution: Add the calculated volume of high-purity DMSO to the vial.
- Dissolution: Vortex the vial gently until the peptide is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into sterile, low-protein-binding microcentrifuge tubes. Store immediately at -20°C or -80°C.

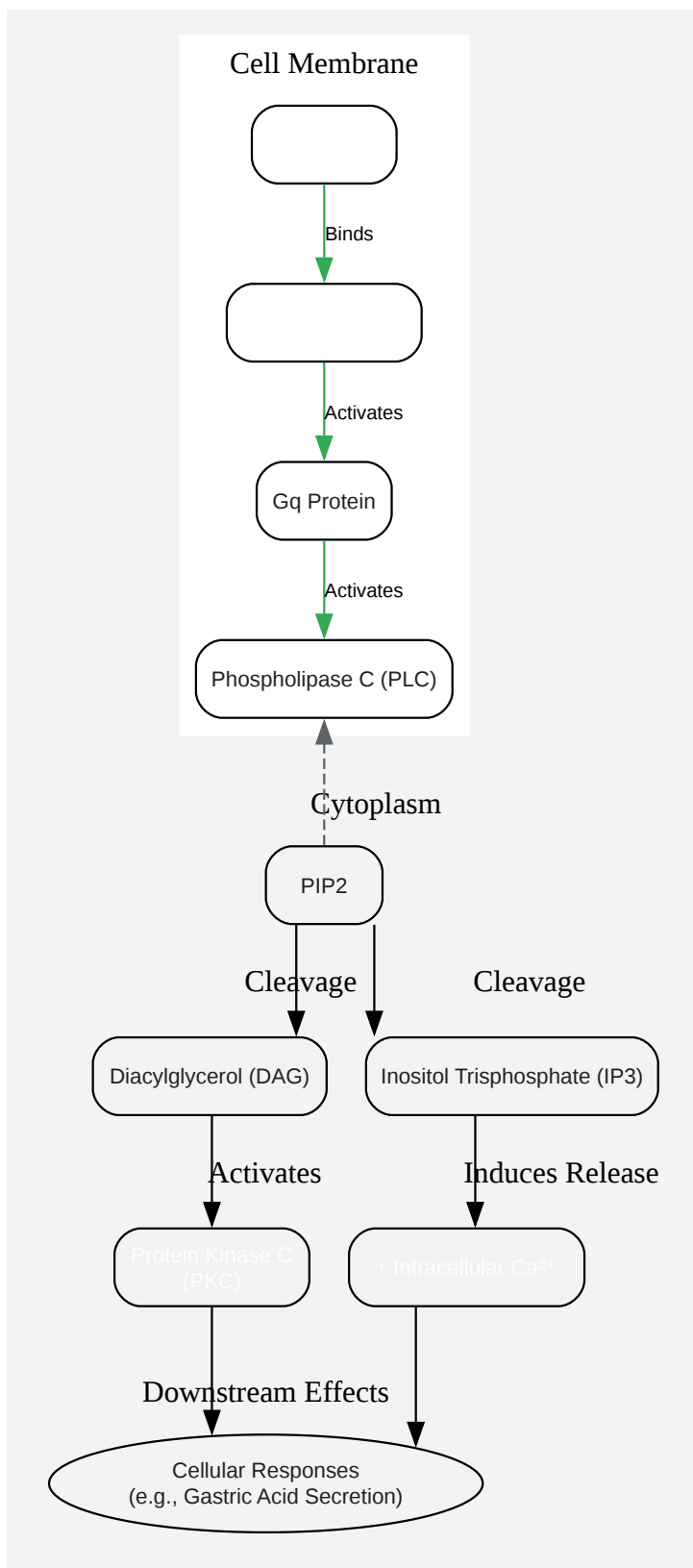
## Protocol 2: In Vitro Calcium Mobilization Assay

This protocol outlines a general procedure to measure **Tetragastrin**-induced calcium mobilization in cells expressing the CCK-B receptor.

- Cell Culture: Plate cells expressing the CCK-B receptor in a 96-well black, clear-bottom plate and culture overnight.
- Dye Loading: Wash the cells with a suitable assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES). Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- Preparation of Working Solution: Prepare a 2X working solution of **Tetragastrin** by diluting the DMSO stock solution in the assay buffer. Prepare a series of concentrations to generate a dose-response curve.
- Assay: Place the plate in a fluorescence plate reader. Measure the baseline fluorescence. Add the **Tetragastrin** working solution to the wells and immediately begin recording the change in fluorescence over time.
- Data Analysis: The increase in fluorescence intensity corresponds to an increase in intracellular calcium. Analyze the data to determine the EC50 value for **Tetragastrin**.

## Signaling Pathway

**Tetragastrin** exerts its effects by binding to cholecystikinin (CCK) receptors, which are G-protein coupled receptors (GPCRs). The binding of **Tetragastrin** primarily to the CCK-B receptor initiates a cascade of intracellular signaling events.



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Caption: Simplified **Tetragastrin** Signaling Pathway via CCK-B Receptor.

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